

# An In-depth Technical Guide to 1-Bromo-2-methylhexane

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## Compound of Interest

Compound Name: **1-Bromo-2-methylhexane**

Cat. No.: **B035086**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **1-Bromo-2-methylhexane**, including its nomenclature, physicochemical properties, and a detailed experimental protocol for its synthesis. This information is intended to support researchers and professionals in the fields of organic synthesis, medicinal chemistry, and materials science.

## Nomenclature

The systematic and unambiguous naming of chemical compounds is crucial for clear scientific communication.

## IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **1-Bromo-2-methylhexane**.<sup>[1][2]</sup> This name is derived by identifying the longest carbon chain as hexane, with a methyl group at the second position and a bromine atom at the first position.

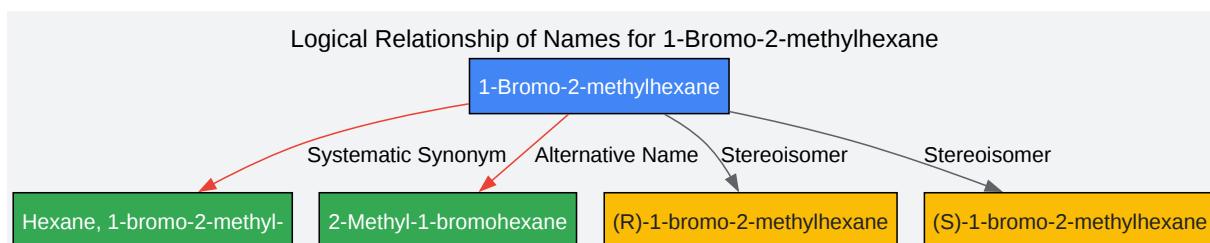
## Synonyms

In addition to its formal IUPAC name, **1-Bromo-2-methylhexane** is also known by several synonyms, which are often encountered in chemical databases and commercial listings.<sup>[1][3][4][5]</sup> These include:

- Hexane, 1-bromo-2-methyl-[<sup>[1][2][3]</sup>]

- 2-METHYL-1-BROMOHEXANE[4][5]
- (R)-1-bromo-2-methylhexane (for the R-enantiomer)[6]
- (S)-1-bromo-2-methylhexane (for the S-enantiomer)

The relationship between the IUPAC name and its common synonyms is illustrated in the diagram below.



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Caption: Relationship between the IUPAC name and synonyms of **1-Bromo-2-methylhexane**.

## Physicochemical Properties

A summary of the key physicochemical properties of **1-Bromo-2-methylhexane** is provided in the table below. These values are essential for predicting the compound's behavior in various chemical and physical processes.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>15</sub> Br	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	179.10 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	170.18 °C (estimate)	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Density	1.1337 g/cm <sup>3</sup> (estimate)	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Refractive Index	1.4339 (estimate)	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	101258-57-5	<a href="#">[1]</a> <a href="#">[3]</a>

## Experimental Protocol: Synthesis of 1-Bromo-2-methylhexane

The following section details a common and effective method for the synthesis of **1-Bromo-2-methylhexane** from its corresponding alcohol, 2-methylhexan-1-ol, via nucleophilic substitution with hydrogen bromide.

### Reaction Principle

The synthesis proceeds through the protonation of the hydroxyl group of 2-methylhexan-1-ol by the strong acid (HBr), forming a good leaving group (water). The bromide ion then acts as a nucleophile, attacking the primary carbon and displacing the water molecule in an S<sub>N</sub>2 reaction to yield **1-Bromo-2-methylhexane**.

### Materials and Reagents

- 2-methylhexan-1-ol
- 48% aqueous hydrobromic acid (HBr)
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Diethyl ether (or other suitable extraction solvent)
- Saturated sodium bicarbonate solution (NaHCO<sub>3</sub>)

- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate ( $MgSO_4$ ) or sodium sulfate ( $Na_2SO_4$ )

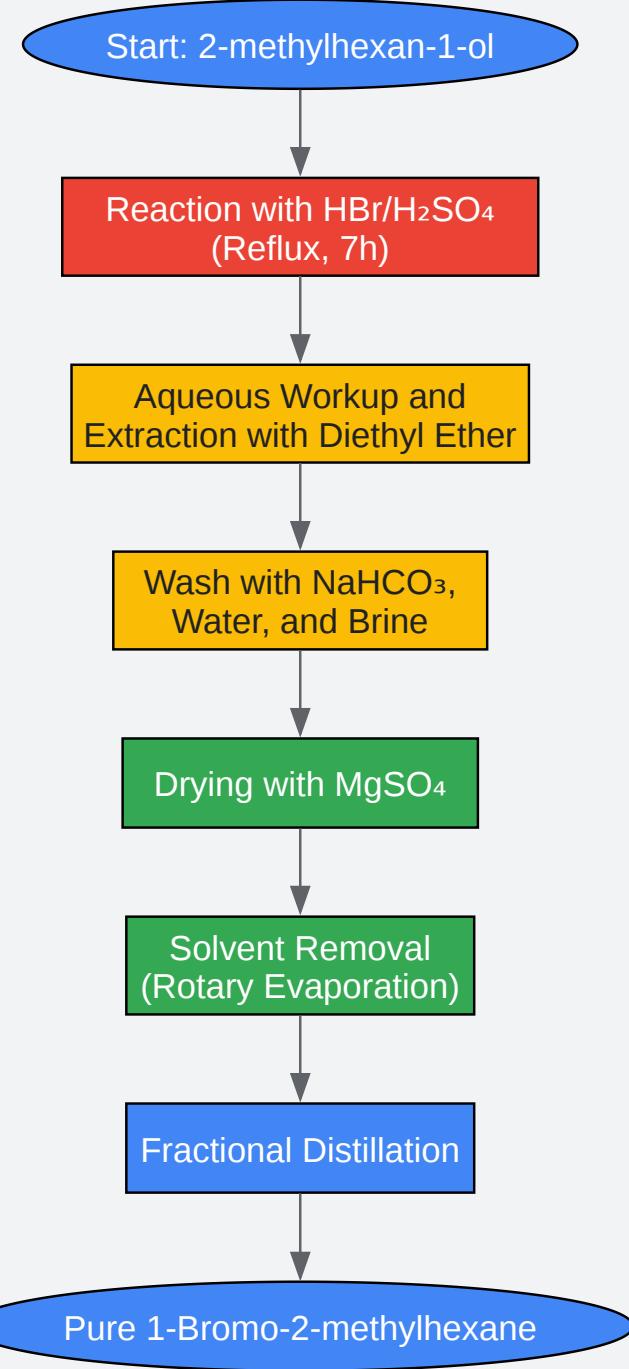
## Experimental Procedure

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 2-methylhexan-1-ol and an excess of 48% hydrobromic acid.
- Acid Addition: Slowly add concentrated sulfuric acid to the cooled mixture with continuous stirring. The addition of sulfuric acid is exothermic and should be performed with caution in an ice bath.
- Reflux: Heat the reaction mixture to reflux and maintain this temperature for approximately 7 hours to ensure the reaction goes to completion.
- Workup and Extraction:
  - After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
  - Add an equal volume of water and diethyl ether. Shake the funnel gently, venting frequently to release any pressure.
  - Allow the layers to separate and discard the lower aqueous layer.
  - Wash the organic layer sequentially with saturated sodium bicarbonate solution (to neutralize any remaining acid), water, and finally, brine.
- Drying and Solvent Removal:
  - Transfer the organic layer to an Erlenmeyer flask and dry it over anhydrous magnesium sulfate.
  - Filter the drying agent and concentrate the filtrate using a rotary evaporator to remove the diethyl ether.
- Purification:

- The crude product can be purified by fractional distillation under reduced pressure to obtain pure **1-Bromo-2-methylhexane**.

The workflow for the synthesis and purification of **1-Bromo-2-methylhexane** is depicted in the following diagram.

## Synthesis and Purification Workflow for 1-Bromo-2-methylhexane

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